Boneloc Cement Applications: A Technical Support Resource for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Boneloc*
CAS No.:	*138366-79-7*
Cat. No.:	*B160835*

Get Quote

Disclaimer: The following information is for research and educational purposes only. **Boneloc**® bone cement has a documented history of high clinical failure rates and was withdrawn from the market.[1] This guide is intended to help researchers understand the material properties and failure mechanisms of methacrylate-based cements, using **Boneloc** as a case study, not to endorse its use in new applications.

Troubleshooting Guide: Investigating Cement Fractures in Experimental Models

This guide addresses potential issues that may arise during in-vitro or in-vivo experimental applications of methacrylate-based bone cements with properties similar to **Boneloc**.

© 2026 BenchChem. All rights reserved.

Problem/Observation	Potential Cause	Troubleshooting/Investigative Steps
Early-stage cracking or fracturing of the cement mantle under load.	Inferior Mechanical Properties: The cement may have inherently low tensile strength and elastic modulus, making it unable to withstand physiological loads.[2][3]	1. Verify Material Properties: Conduct mechanical testing (tensile, compressive, and fatigue testing) on prepared cement samples to confirm they meet the specifications of your experimental model. 2. Compare to a Control: Test a standard, clinically successful PMMA cement (e.g., Palacos®) under the same conditions for a performance baseline.[2][4] 3. Re-evaluate Loading Conditions: Ensure the applied loads in your experiment are appropriate for the known mechanical limits of the cement being used.
Debonding at the cement-implant or cement-bone interface.	Poor Interdigitation: Inadequate mixing or premature application of the cement can lead to poor interlocking with the bone or implant surface. Time-Dependent Degradation: The mechanical properties of the cement may deteriorate over time when exposed to physiological conditions.[5][6]	1. Review Mixing and Application Protocol: Ensure the cement is mixed to a homogenous, doughy consistency and applied during the optimal working window.[7] Avoid applying it when it is too sticky or has begun to set. 2. Surface Preparation: For in-vitro models, ensure bone or substrate surfaces are clean and dry to facilitate optimal bonding. 3. Accelerated Aging Study: Submerge cured cement-implant constructs in a saline bath at 37°C for an

© 2026 BenchChem. All rights reserved.

		extended period and then perform pull-out tests to assess bond strength over time.
Fragmentation of the cement mantle upon extraction or during sectioning.	Low Fracture Toughness: The material may be brittle and unable to resist crack propagation. This was a noted issue with Boneloc during revision surgeries.[8]	1. Fracture Toughness Testing: Perform standardized fracture toughness tests (e.g., single-edge notch bending) on cement samples. 2. Microscopic Analysis: Use scanning electron microscopy (SEM) to examine the fracture surfaces for evidence of porosity, voids, or incomplete powder particle dissolution, which can act as stress risers.
Inconsistent setting times or curing properties.	Environmental Factors: Temperature and humidity can significantly affect the polymerization and setting time of bone cements.[7] Improper Component Ratio: Incorrect powder-to-liquid monomer ratio will alter the chemical reaction and final properties.	1. Control Environment: Conduct all cement mixing and application in a temperature and humidity-controlled environment. 2. Precise Measurement: Use a calibrated scale to ensure the correct powder-to-monomer ratio as specified by the manufacturer. 3. Monitor Exotherm: Use thermocouples to record the temperature profile during curing. A lower-than-expected exotherm may indicate incomplete polymerization. Boneloc was known for a lower curing temperature.[2]

© 2026 BenchChem. All rights reserved.

Frequently Asked Questions (FAQs)

Q1: What was the intended advantage of **Boneloc** cement?

A1: **Boneloc** was designed to improve upon conventional PMMA cements by reducing the heat generated during polymerization (exotherm), lowering the amount of residual monomer, and increasing the molecular weight.[9]

Q2: Why did **Boneloc** have a high failure rate in clinical applications?

A2: The primary cause of **Boneloc**'s failure was its inferior mechanical properties, specifically reduced tensile strength and elastic modulus, when compared to standard PMMA cements like Palacos®.[2][5][10] These weaker mechanical properties led to early aseptic loosening, cement fracture, and prosthesis subsidence under physiological loading.[3][5] There is also evidence to suggest a time-dependent deterioration of its mechanical integrity.[6]

Q3: What is the chemical composition of **Boneloc**?

A3: **Boneloc** is a methacrylate-based bone cement.[6][9] Published literature identifies its composition as a methylmethacrylate-n-decylmethacrylate-isobornylmethacrylate copolymer.[6][11] The chemical substitutions intended to improve its properties are believed to have inadvertently compromised its mechanical strength.[5]

Q4: How did **Boneloc**'s performance differ between hip and knee arthroplasty?

A4: **Boneloc** demonstrated poor performance in both applications, but the failure timeline could differ. In knee arthroplasty, **Boneloc** showed significantly larger migration and subsidence of the tibial component compared to Palacos cement.[4][12] Clinical failures in knees were also observed, though it was suggested they might occur later than in hip replacements.[4] In hip replacements, failure rates were unacceptably high, with studies reporting failure in 35% of cases within an average of 42 months and an overall failure rate of 57% in a 9-year follow-up.[9][13]

Q5: Are there any scenarios where **Boneloc** performed acceptably?

A5: There is one published long-term study on the Exeter femoral stem that showed better-than-expected results despite the use of **Boneloc** cement.[14] However, this is an outlier, and

© 2026 BenchChem. All rights reserved.

the vast majority of literature reports poor outcomes.[4][6][8][9][11][13]

Data Presentation

Table 1: Comparative Mechanical & Clinical Performance

Property	Boneloc®	Palacos® (Control)	Source
Tensile Strength	Reduced	Standard	[2][3]
Elastic Modulus	Reduced	Standard	[2][3]
Curing Temperature	Reduced	Standard	[2]
Glass Transition Temp.	Reduced	Standard	[2]
Clinical Failure Rate (Hips)	24% - 57% (various studies)	Significantly Lower	[6][9][13]
Component Migration (Knees)	Significantly Larger	Lower	[4][12]

Experimental Protocols

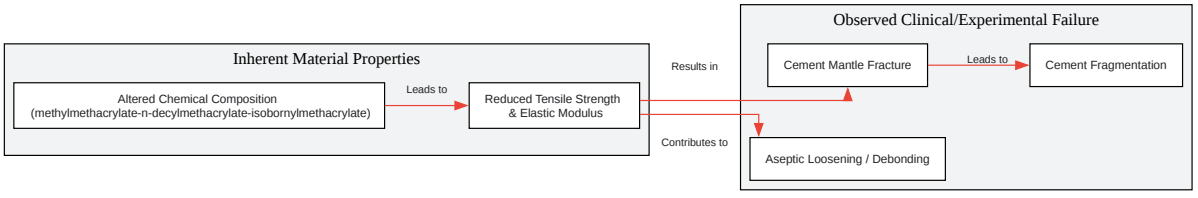
Protocol 1: Tensile Strength Testing of Bone Cement (ASTM F451)

- Cement Preparation:
  - Acclimate cement powder and liquid monomer to a controlled temperature (23 ± 1 °C) and humidity (50 ± 10%).
  - Mix the powder and monomer according to manufacturer instructions in a well-ventilated area.
  - Press the doughy cement into a dumbbell-shaped mold (as specified in ASTM F451).
  - Allow the cement to cure completely within the mold (typically for 24 hours at 37°C to simulate in-vivo conditions).

© 2026 BenchChem. All rights reserved.

- Sample Preparation:
  - Carefully remove the cured dumbbell-shaped cement sample from the mold.
  - Lightly sand any flashing from the molding process.
  - Measure the cross-sectional area of the gauge section of the sample.
- Mechanical Testing:
  - Secure the sample in the grips of a universal testing machine (e.g., Instron).
  - Apply a tensile load at a constant crosshead speed (e.g., 5 mm/min) until the sample fractures.
  - Record the maximum load achieved before fracture.
- Data Analysis:
  - Calculate the ultimate tensile strength (UTS) by dividing the maximum load by the original cross-sectional area of the sample.
  - Repeat for a statistically significant number of samples (n≥5) and report the mean and standard deviation.

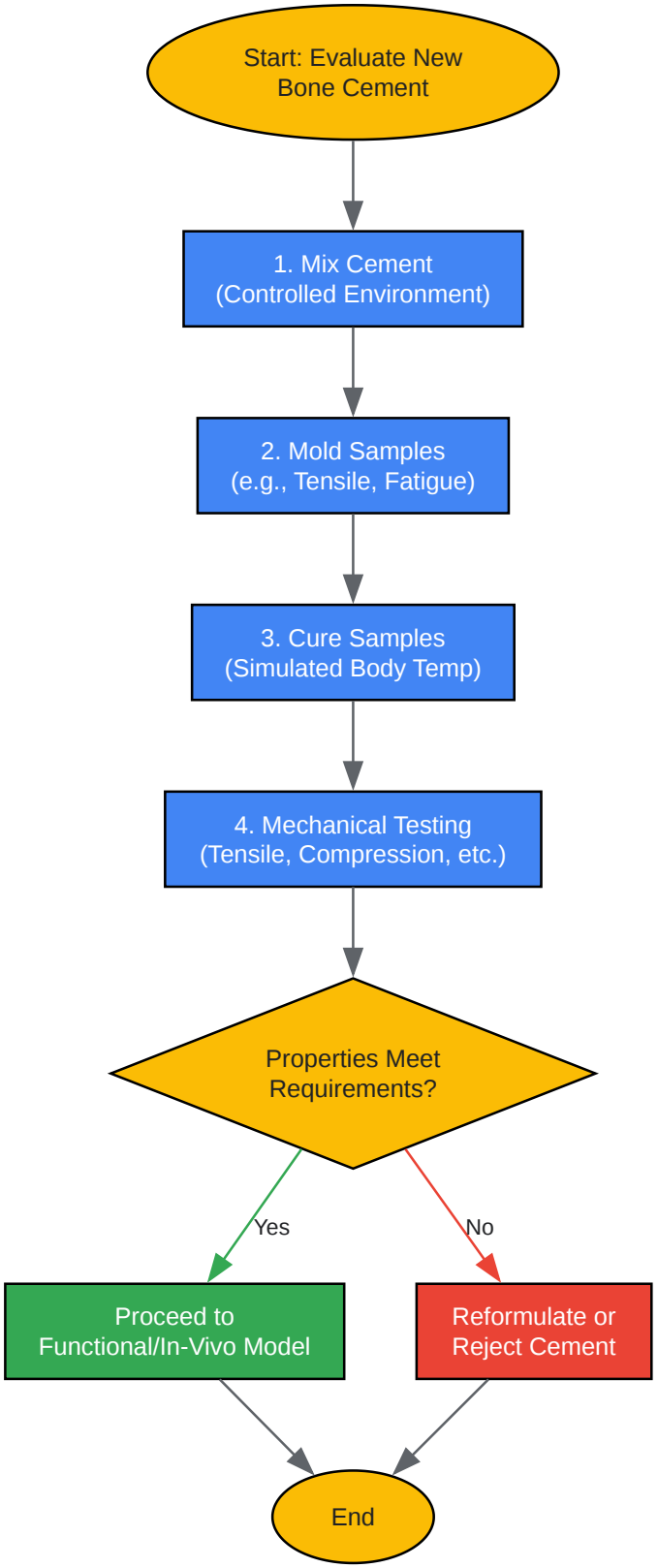
Visualizations



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Logical pathway from **Boneloc**'s composition to failure.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Experimental workflow for bone cement evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. [Detection of inferior products in arthroplasty and implementation of findings: a retrospective analysis of the Boneloc incident] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. Evaluation of Boneloc®: Chemical and mechanical properties, and a randomized clinical study of 30 total hip arthroplasties | Acta Orthopaedica [actaorthop.org]
- 4. Inferior performance of Boneloc bone cement in total knee arthroplasty: a prospective randomized study comparing Boneloc with Palacos using radiostereometry (RSA) in 19 patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Boneloc bone-cement: experience in hip arthroplasty during a 3-year period - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. orthopaper.com [orthopaper.com]
- 8. tandfonline.com [tandfonline.com]
- 9. Cemented total hip arthroplasty with Boneloc bone cement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Aseptic loosening of BonelocR cemented hip prostheses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Inferior performance of Boneloc® bone cement in total knee arthroplasty: A prospective randomized study comparing Boneloc® with Palacos® using radiostereometry (RSA) in 19 patients | Acta Orthopaedica [actaorthop.org]

© 2026 BenchChem. All rights reserved.

- 13. Failure of total hip arthroplasty with Boneloc bone cement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Acceptable long-term results after Boneloc hip arthroplasty - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boneloc Cement Applications: A Technical Support Resource for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160835/docs#boneloc-cement-applications-a-technical-support-resource-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.